

# Safe handling and storage procedures for 1-Butyl-1-phenylhydrazine

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **1-Butyl-1-phenylhydrazine**

Cat. No.: **B1282163**

[Get Quote](#)

## Application Notes and Protocols for 1-Butyl-1-phenylhydrazine

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **1-Butyl-1-phenylhydrazine**. The information is compiled from safety data sheets of structurally similar compounds and should be used as a guide for laboratory practices.

## Hazard Identification and Summary

**1-Butyl-1-phenylhydrazine** is anticipated to share hazards with phenylhydrazine, which is classified as a combustible liquid and is toxic if swallowed, in contact with skin, or inhaled.[1][2][3] It is suspected of causing genetic defects and may cause cancer.[1][2][3] It can also cause skin and eye irritation, and may lead to an allergic skin reaction.[1][2][3] Prolonged or repeated exposure can cause damage to organs.[1][2][3] It is also very toxic to aquatic life.[1][3][4]

## Quantitative Data Summary

Parameter	Value	Reference
Physical State	Liquid	[2][5]
Appearance	Colorless to Yellow clear liquid	[2][6]
Flash Point	88 - 89 °C	[2][4][5]
Melting Point	19 °C	[2][4][5]
Boiling Point	238 - 241 °C	[4][5]
Oral LD50 (rat)	188 mg/kg	[2]

## Experimental Protocols

### 2.1. Personal Protective Equipment (PPE)

All personnel handling **1-Butyl-1-phenylhydrazine** must use the following PPE:

- Hand Protection: Wear protective gloves. Butyl-rubber or nitrile rubber gloves are recommended.[1] Gloves must be inspected before use and disposed of properly after.
- Eye Protection: Chemical safety goggles or a face shield are mandatory.[4][7]
- Skin and Body Protection: A lab coat or other suitable protective clothing must be worn.[4]
- Respiratory Protection: Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhalation of vapors.[1][5][7] If vapors are generated, respiratory protection may be required.

### 2.2. Safe Handling Procedures

- General Handling: Avoid contact with skin, eyes, and clothing.[4][7] Do not breathe mist or vapors.[1][5] Wash hands thoroughly after handling.[1][4][7] Do not eat, drink, or smoke in areas where the chemical is handled or stored.[1]
- Dispensing: Use only under a chemical fume hood.[5] Take precautionary measures against static discharge.[1] Keep away from heat, sparks, open flames, and hot surfaces.[1][5][7]

- Spill Procedures: In case of a spill, evacuate the area.[7] Remove all sources of ignition.[5][7] Absorb the spill with an inert absorbent material (e.g., dry sand, earth) and collect it in a suitable, closed container for disposal.[2][5] Do not let the product enter drains.[1][7]

## 2.3. Storage Procedures

- Storage Conditions: Store in a cool, dry, and well-ventilated place.[1][2][5] Keep containers tightly closed.[1][2][4][5][7] The recommended storage temperature is below 15°C in a dark place.[6]
- Incompatibilities: Keep away from oxidizing agents, heat, sparks, and open flames.[5][8]
- Special Requirements: The compound is air and light sensitive and should be stored under an inert gas.[1][7]

## 2.4. First Aid Measures

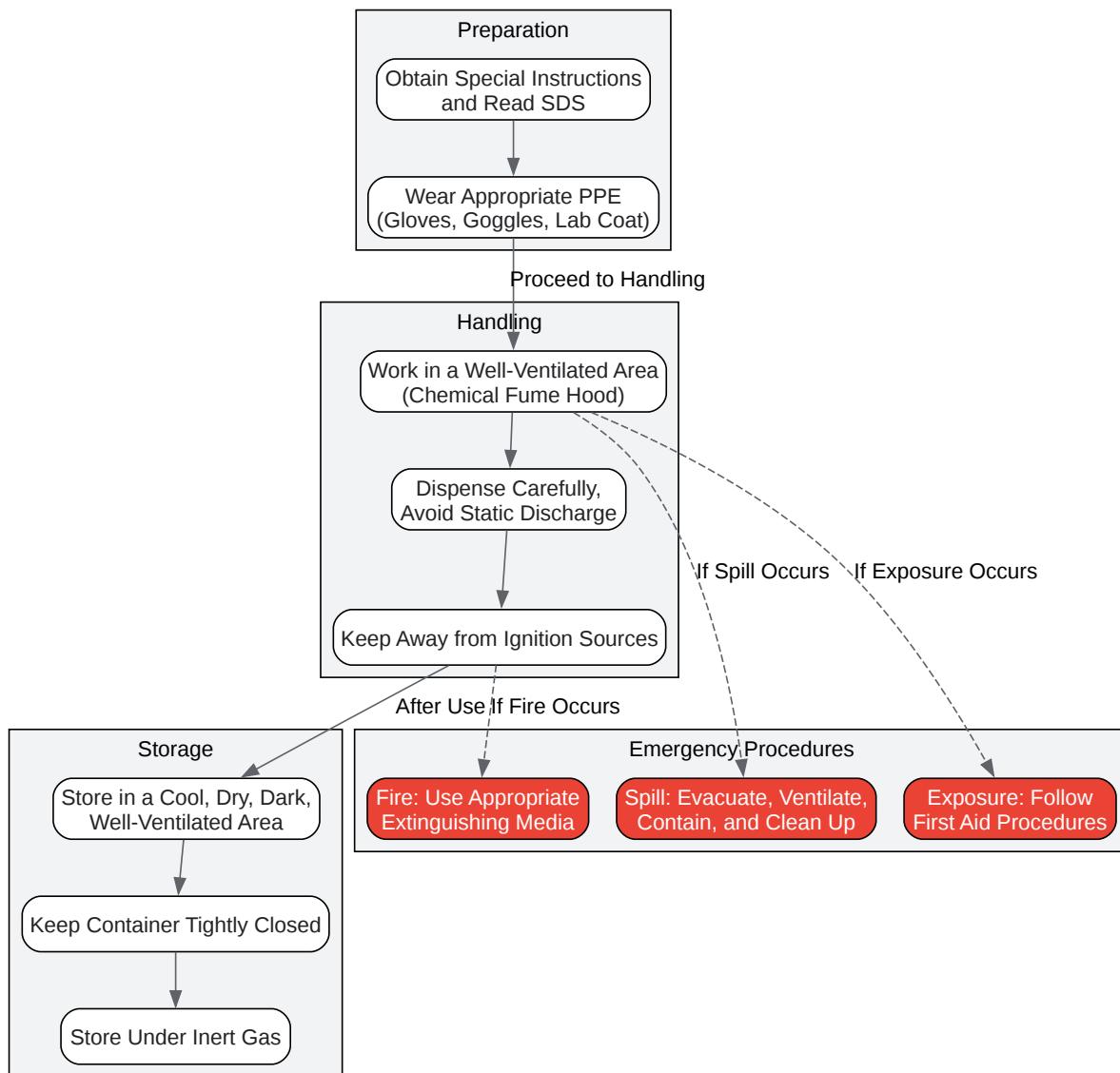
- If Swallowed: Do NOT induce vomiting. Immediately call a poison center or doctor.[1][2][5] Rinse mouth with water.[1][2]
- If on Skin: Immediately take off all contaminated clothing. Wash skin with plenty of soap and water.[2] Call a poison center or doctor if you feel unwell.
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor.[2]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[2] Immediately call a poison center or doctor.[2]

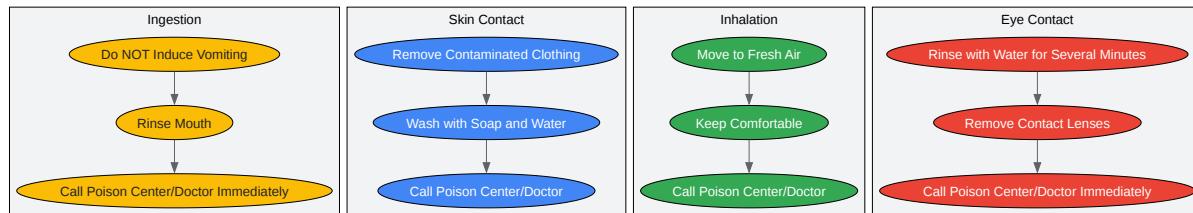
## 2.5. Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or alcohol-resistant foam.[5]
- Specific Hazards: The material is combustible.[5] Containers may explode when heated.[5] Hazardous combustion products include nitrogen oxides, carbon monoxide, and carbon dioxide.[5]

- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[\[5\]](#)

## Diagrams





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [sigmaaldrich.com](http://sigmaaldrich.com) [sigmaaldrich.com]
- 2. [tcichemicals.com](http://tcichemicals.com) [tcichemicals.com]
- 3. [assets.thermofisher.com](http://assets.thermofisher.com) [assets.thermofisher.com]
- 4. [lobachemie.com](http://lobachemie.com) [lobachemie.com]
- 5. [fishersci.co.uk](http://fishersci.co.uk) [fishersci.co.uk]
- 6. 1-Butyl-1-phenylhydrazine | 61715-75-1 | TCI EUROPE N.V. [[tcichemicals.com](http://tcichemicals.com)]
- 7. [kscl.co.in](http://kscl.co.in) [kscl.co.in]
- 8. Phenylhydrazine | C6H5NHNH2 | CID 7516 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Safe handling and storage procedures for 1-Butyl-1-phenylhydrazine]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1282163#safe-handling-and-storage-procedures-for-1-butyl-1-phenylhydrazine>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)